

5-Bromo-3,3-dimethylindoline CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-3,3-dimethylindoline

Cat. No.: B1352814

[Get Quote](#)

An In-depth Technical Guide to 5-Bromo-3,3-dimethylindoline

This technical guide provides a comprehensive overview of **5-Bromo-3,3-dimethylindoline**, a key intermediate in synthetic organic chemistry and drug discovery. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical properties, synthesis, and potential applications.

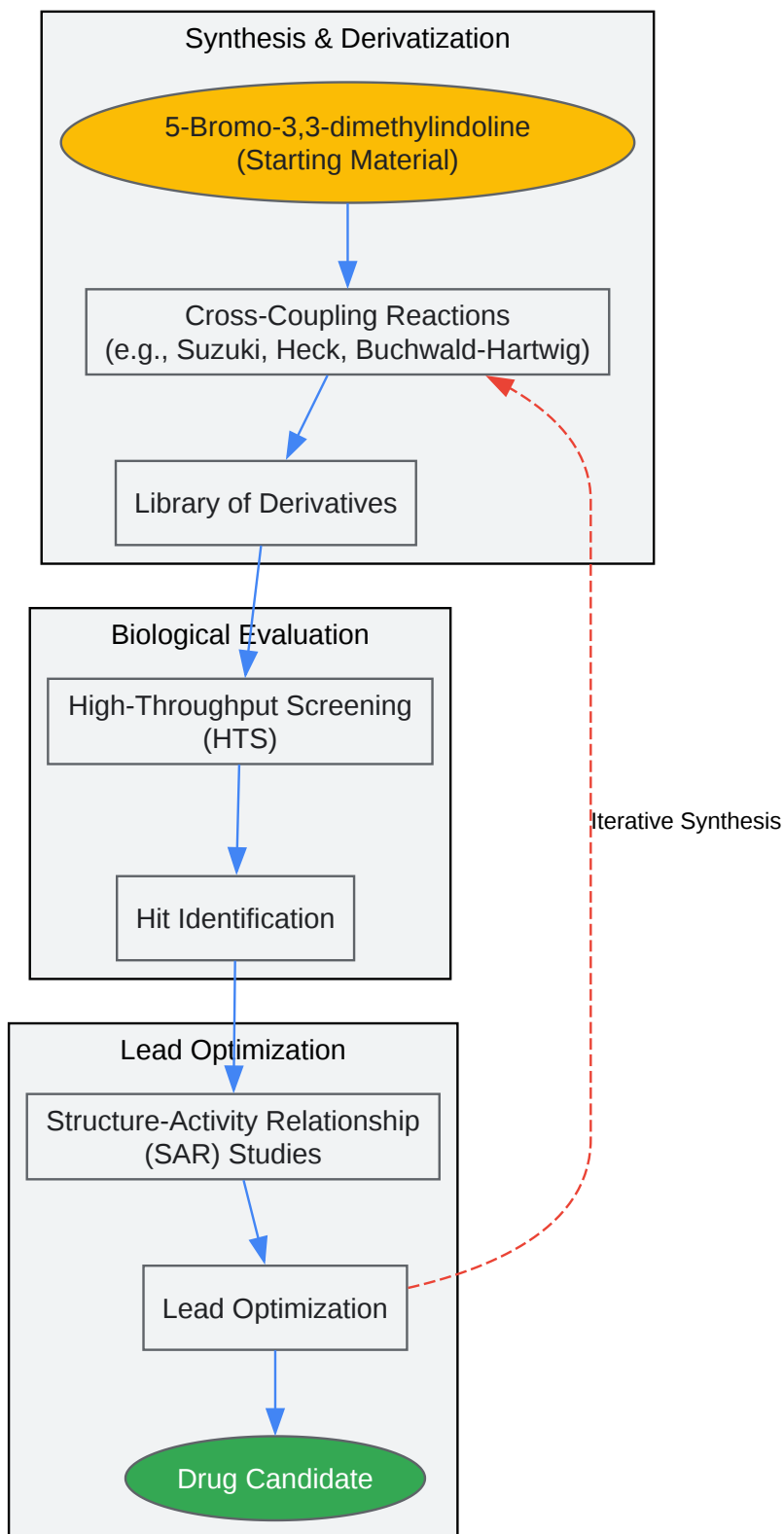
Physicochemical Properties

5-Bromo-3,3-dimethylindoline is a halogenated derivative of dimethylindoline. The presence of the bromine atom at the 5-position provides a reactive handle for further functionalization, making it a valuable building block in the synthesis of more complex molecules.

Property	Value	Reference
CAS Number	53388-86-6	[1] [2]
Molecular Formula	C ₁₀ H ₁₂ BrN	[2]
Molecular Weight	226.12 g/mol	[1]
Purity	≥98%	[1]
InChI Key	CPLGFHHNPVKTBM-UHFFFAOYSA-N	[1]
Canonical SMILES	CC1(C2=C(C=C(C=C2)Br)N1) C	

Structure

The chemical structure of **5-Bromo-3,3-dimethylindoline** consists of an indoline core with a bromine atom substituted at the fifth position of the benzene ring and two methyl groups at the third position of the pyrroline ring.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-BROMO-3,3-DIMETHYLINDOLINE | CymitQuimica [cymitquimica.com]
- 2. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [5-Bromo-3,3-dimethylindoline CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1352814#5-bromo-3-3-dimethylindoline-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com